

# Personal protective equipment for handling 4-(Bromomethyl)-3-iodobenzonitrile

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## Compound of Interest

Compound Name: 4-(Bromomethyl)-3-iodobenzonitrile

Cat. No.: B180738

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## Essential Safety and Handling Guide for 4-(Bromomethyl)-3-iodobenzonitrile

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **4-(Bromomethyl)-3-iodobenzonitrile** (CAS No. 182287-63-4), a compound that requires careful handling due to its hazardous properties. Adherence to these protocols is critical for minimizing risk and ensuring a safe laboratory environment.

Hazard Identification and Classification:

**4-(Bromomethyl)-3-iodobenzonitrile** is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.<sup>[1]</sup> It causes severe skin burns and eye damage, and may cause respiratory irritation.<sup>[1]</sup>

Hazard Classification	GHS Codes
Acute Toxicity, Oral	Category 4 (H302)
Acute Toxicity, Dermal	Category 4 (H312)
Acute Toxicity, Inhalation	Category 4 (H332)
Skin Corrosion/Irritation	Category 1B (H314)
Serious Eye Damage/Eye Irritation	Category 1 (H318)
Specific target organ toxicity — single exposure	Category 3 (H335)

Personal Protective Equipment (PPE):

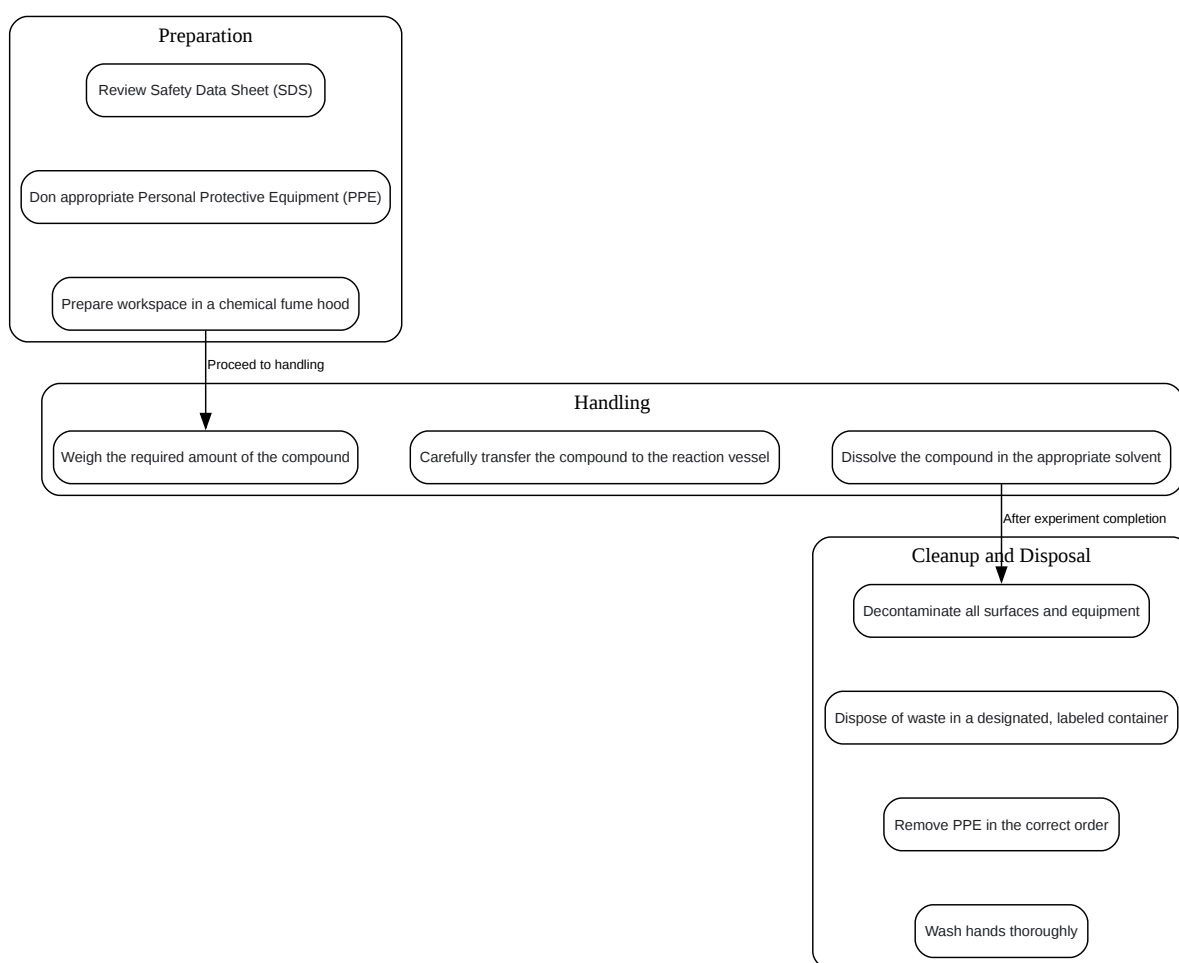
A comprehensive PPE strategy is the first line of defense against exposure. The following table outlines the minimum required PPE for handling **4-(Bromomethyl)-3-iodobenzonitrile**.

Body Part	Required PPE	Specifications and Recommendations
Eyes/Face	Chemical safety goggles and a face shield	Goggles should provide a complete seal around the eyes. A face shield should be worn in addition to goggles to protect the entire face.[1]
Hands	Protective gloves	Chemical-resistant gloves are mandatory. Nitrile gloves are a common choice for general laboratory use, but compatibility should be verified.[2][3]
Body	Protective clothing	A lab coat is the minimum requirement. For larger quantities or when there is a risk of splashing, a chemical-resistant apron or suit should be worn.[1][2]
Respiratory	Respiratory protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [1][4] If ventilation is inadequate, a NIOSH-approved respirator is necessary.[1]
Feet	Safety shoes	Closed-toe shoes are required in a laboratory setting.[1]

## Standard Operating Procedure for Handling and Disposal

Handling Protocol:

A systematic approach to handling ensures minimal exposure and reduces the risk of accidents.



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### *Handling and Disposal Workflow for 4-(**Bromomethyl**)-3-iodobenzonitrile*

#### Experimental Protocol Steps:

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) for **4-(Bromomethyl)-3-iodobenzonitrile** before starting any work.<sup>[2]</sup>
  - Put on all required personal protective equipment as detailed in the table above.
  - Ensure the work area, preferably a certified chemical fume hood, is clean and uncluttered.  
<sup>[1][4]</sup> Have spill control materials readily available.
- Handling:
  - When weighing the solid, perform the task in a ventilated enclosure or a fume hood to avoid inhalation of dust particles.
  - Use appropriate tools (e.g., spatula, powder funnel) to transfer the solid and avoid generating dust.
  - If dissolving the compound, add it slowly to the solvent to prevent splashing.
- Cleanup and Disposal:
  - Decontaminate all glassware and equipment that came into contact with the chemical.
  - Collect all waste, including contaminated consumables (e.g., gloves, weighing paper), in a clearly labeled, sealed container for hazardous waste.<sup>[1][5]</sup>
  - Dispose of the chemical waste in accordance with local, state, and federal regulations.<sup>[1]</sup>  
It is recommended to use a licensed waste disposal company.<sup>[1]</sup>
  - Remove PPE carefully, avoiding contamination of skin and clothing.
  - Wash hands thoroughly with soap and water after handling is complete.<sup>[1][5]</sup>

## First Aid Measures:

Immediate action is crucial in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][5]

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)